

Dithioformic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Dithioformic acid*

CAS No.: 4472-10-0

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An In-depth Whitepaper on the Molecular Characteristics, Synthesis, and Therapeutic Potential of **Dithioformic Acid** and its Derivatives

Abstract

Dithioformic acid, the simplest dithiocarboxylic acid, and its derivatives are emerging as compounds of significant interest in both synthetic chemistry and pharmacology. This technical guide provides a comprehensive overview of the molecular properties of **dithioformic acid**, detailed experimental protocols for the synthesis of its derivatives, and an exploration of their applications, particularly in the development of novel anticancer agents. The document is intended for researchers, scientists, and professionals in the field of drug development, offering a foundational understanding and practical methodologies for working with this versatile molecule.

Core Molecular Properties of Dithioformic Acid

Dithioformic acid, with the molecular formula CH_2S_2 , is the sulfur analogue of formic acid where both oxygen atoms are replaced by sulfur.^[1] This substitution imparts unique chemical properties and reactivity to the molecule.

Physicochemical Data

The fundamental molecular and physical properties of **dithioformic acid** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	CH_2S_2	^[1]
Molecular Weight	78.16 g/mol	
IUPAC Name	Methanedithioic acid	^[1]
CAS Number	4472-10-0	
SMILES	<chem>C(=S)S</chem>	^[1]
InChI	InChI=1S/CH2S2/c2-1-3/h1H,(H,2,3)	^[1]
InChIKey	WREDNSAXDZCLCP-UHFFFAOYSA-N	^[1]

Synthesis and Reactivity

Dithioformic acid itself is a reactive species. However, its salts and esters (dithiocarboxylates) are valuable intermediates in organic synthesis.

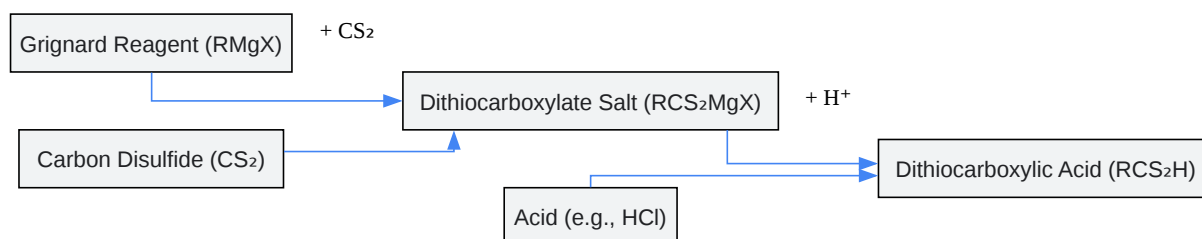
General Synthesis of Dithiocarboxylic Acids

A common and effective method for the preparation of dithiocarboxylic acids involves the reaction of a Grignard reagent with carbon disulfide, followed by acidification.

- **Preparation of Grignard Reagent:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., argon or nitrogen), magnesium turnings are suspended in anhydrous diethyl ether. The

appropriate alkyl or aryl halide is dissolved in anhydrous diethyl ether and added dropwise to the magnesium suspension to initiate the formation of the Grignard reagent (RMgX).

- **Reaction with Carbon Disulfide:** The Grignard reagent solution is cooled in an ice bath. Carbon disulfide (CS₂), dissolved in anhydrous diethyl ether, is then added dropwise with vigorous stirring. The reaction is typically exothermic and results in the formation of a colored magnesium salt of the dithiocarboxylic acid (RCS₂MgX).
- **Acidification:** After the addition of carbon disulfide is complete, the reaction mixture is stirred for an additional hour at room temperature. The mixture is then poured onto a mixture of crushed ice and a strong acid (e.g., hydrochloric acid) to protonate the dithiocarboxylate salt.
- **Extraction and Purification:** The aqueous layer is extracted with an organic solvent such as diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude dithiocarboxylic acid. Further purification can be achieved by distillation or chromatography.



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General workflow for the synthesis of dithiocarboxylic acids.

Application in Anticancer Drug Development

Derivatives of **dithioformic acid** have shown significant promise as ligands in the development of metal-based anticancer agents. Specifically, cyclometalated iridium(III) complexes incorporating dithioformate ligands have demonstrated potent cytotoxic activity against various cancer cell lines.^[2]

Synthesis of Cyclometalated Iridium(III) Dithioformic Acid Complexes

These complexes are typically synthesized in a multi-step process involving the formation of an iridium(III) dimer followed by ligand exchange with the desired **dithioformic acid** derivative.

- **Dimer Synthesis:** The appropriate cyclometalating ligand and iridium(III) chloride hydrate are placed in a microwave reaction vial with a suitable solvent (e.g., 2-ethoxyethanol). The mixture is heated in a microwave reactor (e.g., to 150°C for 90 minutes) to form the dichloro-bridged iridium(III) dimer.
- **Ligand Exchange:** The synthesized iridium(III) dimer and the desired dithioformate salt (e.g., sodium dithioformate) are placed in a reaction vial with a suitable solvent. The mixture is heated to facilitate the ligand exchange reaction, yielding the final cyclometalated iridium(III) **dithioformic acid** complex.
- **Purification:** The crude product is purified by column chromatography to yield the pure complex.

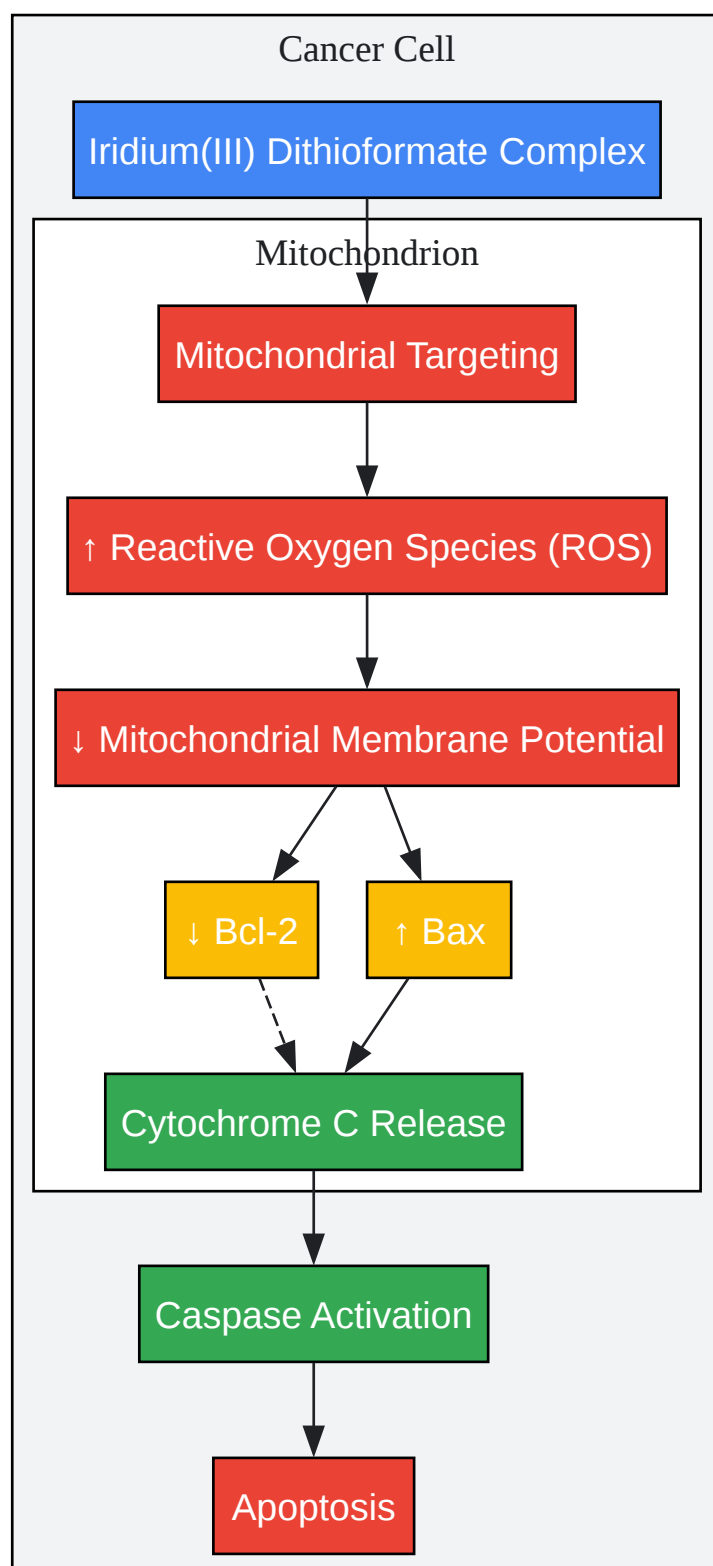
Mechanism of Anticancer Activity

The anticancer activity of these iridium(III) complexes is primarily attributed to their ability to target mitochondria and induce apoptosis.^{[2][3]}

The proposed signaling pathway for the anticancer action of these complexes is as follows:

- **Mitochondrial Targeting:** The lipophilic nature of the complexes allows them to readily cross cell membranes and accumulate in the mitochondria.
- **Induction of Oxidative Stress:** Once in the mitochondria, the complexes can disrupt the electron transport chain, leading to a significant increase in the production of reactive oxygen species (ROS).
- **Mitochondrial Membrane Depolarization:** The increase in ROS and direct interaction of the complexes with mitochondrial components lead to a decrease in the mitochondrial membrane potential (MMP).

- **Regulation of Apoptotic Proteins:** The mitochondrial stress leads to the downregulation of the anti-apoptotic protein Bcl-2 and the upregulation of the pro-apoptotic protein Bax.
- **Cytochrome C Release:** The change in the Bcl-2/Bax ratio increases the permeability of the outer mitochondrial membrane, resulting in the release of Cytochrome C into the cytoplasm.
- **Caspase Activation and Apoptosis:** Cytosolic Cytochrome C triggers the activation of a cascade of caspases (e.g., Caspase-9 and Caspase-3), which are key executioners of apoptosis, ultimately leading to programmed cell death.



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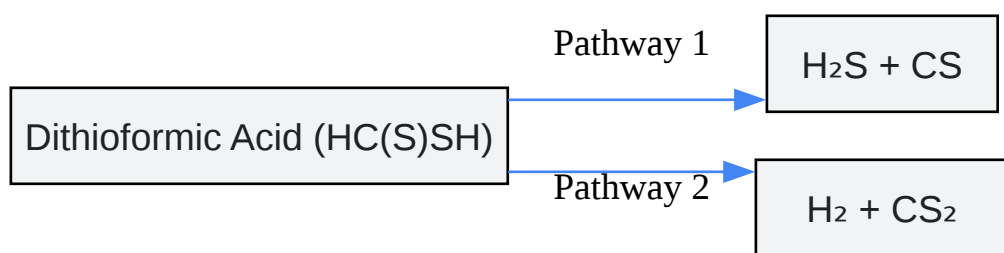
Anticancer signaling pathway of Iridium(III) dithioformate complexes.

Unimolecular Decomposition

Theoretical studies have explored the unimolecular pyrolysis of **dithioformic acid**, revealing potential decomposition pathways. These studies are crucial for understanding the stability and reactivity of the molecule under various conditions. The primary decomposition channels are the elimination of hydrogen sulfide (H_2S) or hydrogen (H_2).

The unimolecular decomposition of **dithioformic acid** can proceed through two main pathways:

- Pathway 1: Elimination of hydrogen sulfide to yield carbon monosulfide (CS).
- Pathway 2: Elimination of molecular hydrogen to yield carbon disulfide (CS_2).



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Unimolecular decomposition pathways of **dithioformic acid**.

Conclusion

Dithioformic acid and its derivatives represent a class of compounds with significant potential in synthetic chemistry and medicinal applications. Their unique chemical properties make them valuable building blocks for the synthesis of complex molecules, while their ability to act as ligands has led to the development of promising anticancer agents with novel mechanisms of action. This guide provides a foundational overview and practical methodologies to aid researchers and drug development professionals in further exploring the potential of these intriguing sulfur-containing compounds.

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References

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